

Flammability and handling precautions for 1-Bromo-2,4-difluorobenzene

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Compound of Interest

Compound Name: 1-Bromo-2,4-difluorobenzene

Cat. No.: B057218

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Technical Support Center: 1-Bromo-2,4-difluorobenzene

This guide provides essential information on the flammability and safe handling of **1-Bromo-2,4-difluorobenzene** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary flammability hazards of **1-Bromo-2,4-difluorobenzene**?

A1: **1-Bromo-2,4-difluorobenzene** is classified as a combustible liquid.^{[1][2][3]} Some sources also classify it as a flammable liquid and vapor.^{[4][5]} It has a flash point of 66°C (150.8°F), meaning it can ignite when exposed to an ignition source at or above this temperature.^[1] The vapor can form flammable mixtures with air. Therefore, it must be kept away from heat, sparks, open flames, and other ignition sources.^{[2][3][5]}

Q2: What are the immediate health risks associated with exposure?

A2: This chemical is harmful if swallowed, causes skin irritation, and serious eye irritation.^{[1][3]} Inhalation may also cause respiratory irritation.^{[2][3][4][5][6]} Direct contact should be avoided by using appropriate personal protective equipment (PPE).

Q3: What personal protective equipment (PPE) is mandatory when handling this substance?

A3: The following PPE is required:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)[\[7\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., Nitrile, Neoprene) and wear protective clothing, such as a lab coat, to prevent skin exposure.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Respiratory Protection: If working outside a fume hood or in a poorly ventilated area, use a NIOSH-approved respirator with an organic vapor cartridge.[\[1\]](#)[\[7\]](#)

Q4: How should **1-Bromo-2,4-difluorobenzene** be stored?

A4: Store the chemical in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#) It should be kept away from heat, sparks, and flames, preferably in a designated flammables storage cabinet.[\[5\]](#)[\[8\]](#)[\[9\]](#)

Q5: What type of fire extinguisher should be used for a fire involving this chemical?

A5: Use dry chemical, carbon dioxide, or alcohol-resistant foam extinguishers.[\[1\]](#)[\[10\]](#) Do not use a direct stream of water, as it may spread the fire. Firefighters should wear a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[7\]](#)

Troubleshooting Guide

Problem: I smell the chemical in the lab, but there is no visible spill.

- Possible Cause: The container may not be sealed properly, or there might be a small leak. Vapors can also escape during transfer.
- Solution:
 - Ensure all work is being conducted in a well-ventilated area or a certified chemical fume hood.[\[2\]](#)[\[5\]](#)[\[7\]](#)
 - Check that the container cap is tightly sealed.
 - Inspect the container and surrounding area for any signs of a small leak.

- If the odor persists, evacuate the immediate area and assess the ventilation.

Problem: The chemical has come into contact with my skin or eyes.

- Solution: Act immediately.
 - Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)

Problem: A small amount of **1-Bromo-2,4-difluorobenzene** has spilled on the lab bench.

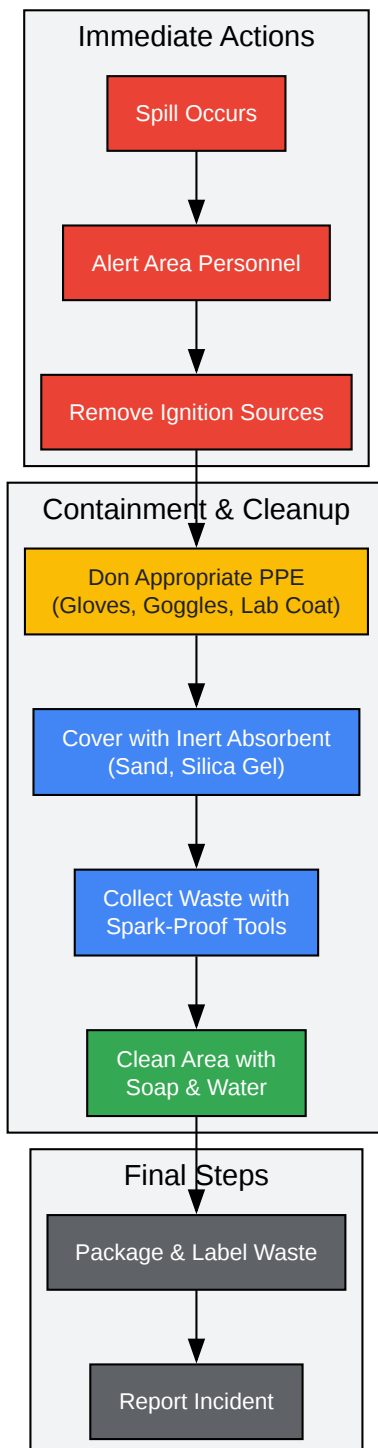
- Solution: For small spills (<100 mL), follow these steps:
 - Alert personnel in the immediate area and remove all sources of ignition (e.g., turn off hot plates, Bunsen burners).[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[11\]](#)
 - Ensure you are wearing appropriate PPE, including gloves, goggles, and a lab coat.[\[1\]](#)[\[7\]](#)
 - Contain the spill by covering it with an inert, non-combustible absorbent material such as sand, silica gel, or activated carbon.[\[2\]](#)[\[5\]](#)[\[10\]](#)[\[12\]](#)
 - Using spark-proof tools, carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[11\]](#)
 - Clean the spill area with soap and water.[\[10\]](#)[\[12\]](#)
 - Dispose of the waste and contaminated PPE according to your institution's hazardous waste procedures.[\[9\]](#)

Data Presentation

Summary of Physical and Flammability Properties

Property	Value
GHS Classification	Flammable Liquid and Vapor (Category 3)[4][5], Combustible Liquid[1][2][3][6]
Signal Word	Warning[1][5][13]
Hazard Statements	H226, H227, H302, H315, H319, H335[1][3][4] [13]
Flash Point	66 °C / 150.8 °F[1]
Boiling Point	145-146 °C (lit.)[13]
Melting Point	-4 °C (lit.)[13][14]
Density	1.708 g/mL at 25 °C (lit.)[13]

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